

Analytical Methods for the Detection of Aviglycine Hydrochloride in Plant Tissues

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Compound of Interest

Compound Name: *Aviglycine hydrochloride*

Cat. No.: *B1665844*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Aviglycine hydrochloride, the active ingredient in plant growth regulators like ReTain®, is an inhibitor of ethylene biosynthesis. It is used in agriculture to manage fruit maturation, reduce pre-harvest drop, and improve the quality and storage potential of various fruits, including apples, pears, and stone fruits.[1][2][3] Accurate and sensitive analytical methods are crucial for monitoring its residues in plant tissues to ensure compliance with regulatory limits and to conduct research on its uptake, translocation, and metabolism within the plant.

These application notes provide detailed protocols for the determination of **Aviglycine hydrochloride** in plant tissues, primarily focusing on a validated High-Performance Liquid Chromatography (HPLC) method with fluorescence detection, which is a recognized analytical enforcement methodology.[4] Additionally, principles of other potential methods such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are discussed.

Analytical Methods Overview

Several analytical techniques can be employed for the quantification of **Aviglycine hydrochloride** in plant matrices. The choice of method depends on the required sensitivity, selectivity, and the available instrumentation.

- High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD): This is a robust and validated method for the routine analysis of **Aviglycine hydrochloride** residues.[4] The method involves extraction of the analyte from the plant matrix, a cleanup step to remove interfering substances, and derivatization to form a fluorescent compound that can be detected with high sensitivity.
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): LC-MS/MS offers high selectivity and sensitivity and is a powerful tool for the confirmation of **Aviglycine hydrochloride** residues. This technique can often provide the required sensitivity without the need for derivatization.
- Gas Chromatography-Mass Spectrometry (GC-MS): Due to the low volatility of **Aviglycine hydrochloride**, derivatization is necessary to convert it into a more volatile compound suitable for GC analysis.[5][6]
- Enzyme-Linked Immunosorbent Assay (ELISA): While ELISA can be a rapid and high-throughput screening method, the availability of a specific commercial kit for **Aviglycine hydrochloride** is not widespread.

This document will focus on the detailed protocol for the HPLC-FLD method.

Quantitative Data Summary

The following table summarizes the quantitative performance data for the validated HPLC-FLD method for the determination of **Aviglycine hydrochloride** in fruit matrices.

Parameter	Value	Fruit Matrices	Reference
Limit of Quantitation (LOQ)	0.080 ppm (mg/kg)	Apples, Peaches, Plums	[4]
Maximum Residue Limit (MRL) - Canada	0.08 ppm	Apples, Pears	[7]
Maximum Residue Limit (MRL) - Canada	0.2 ppm	Stone fruits (except cherries)	[7]
Maximum Residue Limit (MRL) - New Zealand	0.1 mg/kg	Pome fruits, Stone fruits (except cherries)	[8]

Experimental Protocols

Protocol 1: Determination of Aviglycine Hydrochloride in Apples by HPLC with Fluorescence Detection

This protocol is based on the validated analytical methodology submitted for regulatory purposes.[4]

1. Principle

Aviglycine hydrochloride is extracted from the apple matrix using an acidified aqueous solution. The extract is then cleaned up using solid-phase extraction (SPE) to remove interfering components. The cleaned extract undergoes a derivatization reaction to form a fluorescent derivative, which is then quantified by reverse-phase HPLC with fluorescence detection.

2. Reagents and Materials

- **Aviglycine hydrochloride** analytical standard
- HPLC grade acetonitrile, methanol, and water
- Reagent grade hydrochloric acid (HCl), sodium hydroxide (NaOH)

- Solid-Phase Extraction (SPE) cartridges (e.g., C18 or cation exchange)
- Derivatization reagent (e.g., o-phthalaldehyde (OPA) with a thiol, or 9-fluorenylmethyl chloroformate (FMOC-Cl))
- Homogenizer/blender
- Centrifuge
- pH meter
- HPLC system with a fluorescence detector and a C18 analytical column

3. Sample Preparation and Extraction

- Homogenize a representative sample of the apple tissue (e.g., 10 g) in a blender.
- Add 20 mL of 0.1 M HCl to the homogenized sample.
- Blend for another 2 minutes at high speed.
- Centrifuge the mixture at 4000 rpm for 15 minutes.
- Carefully decant the supernatant (the aqueous extract) and filter it through a 0.45 μ m filter.

4. Solid-Phase Extraction (SPE) Cleanup

- Condition the SPE cartridge according to the manufacturer's instructions (e.g., for a C18 cartridge, wash with methanol followed by water).
- Load a specific volume of the filtered extract onto the conditioned SPE cartridge.
- Wash the cartridge with a non-eluting solvent to remove polar interferences.
- Elute the **Aviglycine hydrochloride** from the cartridge with an appropriate solvent (e.g., acidified methanol).
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in a known volume of the derivatization buffer.

5. Derivatization

This is a representative procedure using OPA/thiol, a common derivatizing agent for primary amines.

- To the reconstituted extract, add the OPA/thiol derivatizing reagent.
- Allow the reaction to proceed in the dark at room temperature for a specific time (e.g., 2 minutes). The reaction time needs to be precisely controlled and optimized.
- Inject a fixed volume of the derivatized sample into the HPLC system.

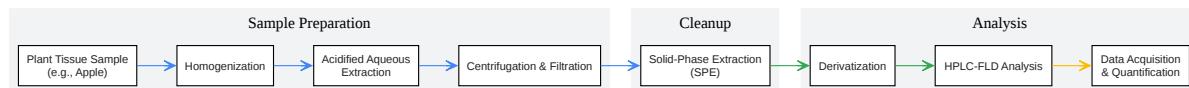
6. HPLC-FLD Conditions

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile Phase: A gradient of acetonitrile and an aqueous buffer (e.g., sodium acetate buffer, pH 6.5)
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 μ L
- Fluorescence Detector Wavelengths: Excitation and emission wavelengths will depend on the chosen derivatization reagent (e.g., for OPA derivatives, Ex: 340 nm, Em: 455 nm).

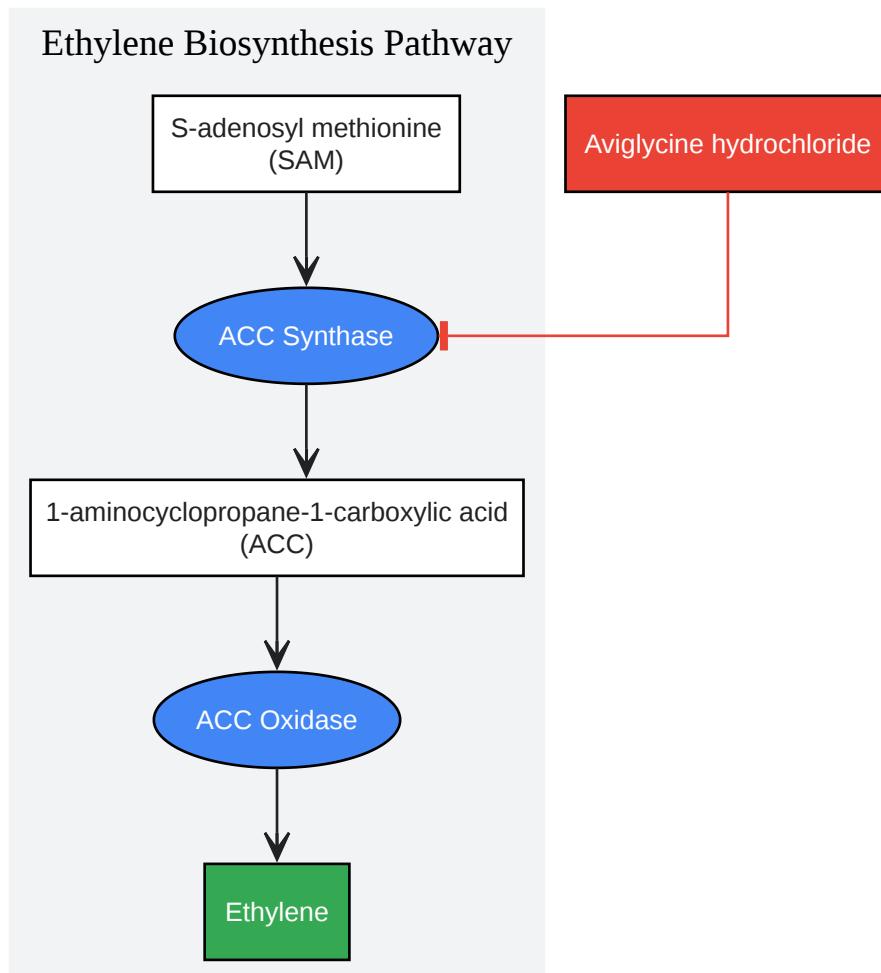
7. Quantification

Prepare a calibration curve using derivatized standards of **Aviglycine hydrochloride**. The concentration of **Aviglycine hydrochloride** in the sample is determined by comparing the peak area of the sample with the calibration curve.

Visualizations

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Caption: Experimental workflow for **Aviglycine hydrochloride** analysis.

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Caption: Inhibition of ethylene biosynthesis by **Aviglycine hydrochloride**.

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